

## Phellodendrine Chloride: A Deep Dive into its Anti-inflammatory Mechanisms

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Compound of Interest		
Compound Name:	Phellodendrine chloride	
Cat. No.:	B1679772	Get Quote

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## **Executive Summary**

Phellodendrine chloride, a quaternary isoquinoline alkaloid derived from the bark of Phellodendron amurense, has demonstrated significant anti-inflammatory properties across a range of preclinical models. This technical guide provides an in-depth analysis of the molecular pathways modulated by **phellodendrine chloride**, offering a valuable resource for researchers and professionals in drug discovery and development. This document summarizes key quantitative data, details experimental methodologies, and visualizes the affected signaling cascades to facilitate a comprehensive understanding of its mechanism of action.

# Core Anti-inflammatory Pathways Modulated by Phellodendrine Chloride

Phellodendrine chloride exerts its anti-inflammatory effects by targeting several key signaling pathways implicated in the inflammatory response. These include the AMP-activated protein kinase (AMPK)/mammalian target of rapamycin (mTOR) pathway, the nuclear factor-kappa B (NF-κB) pathway, the mitogen-activated protein kinase (MAPK) pathway, and the interleukin-6 (IL-6)/signal transducer and activator of transcription 3 (STAT3) pathway.

### **AMPK/mTOR Signaling Pathway**





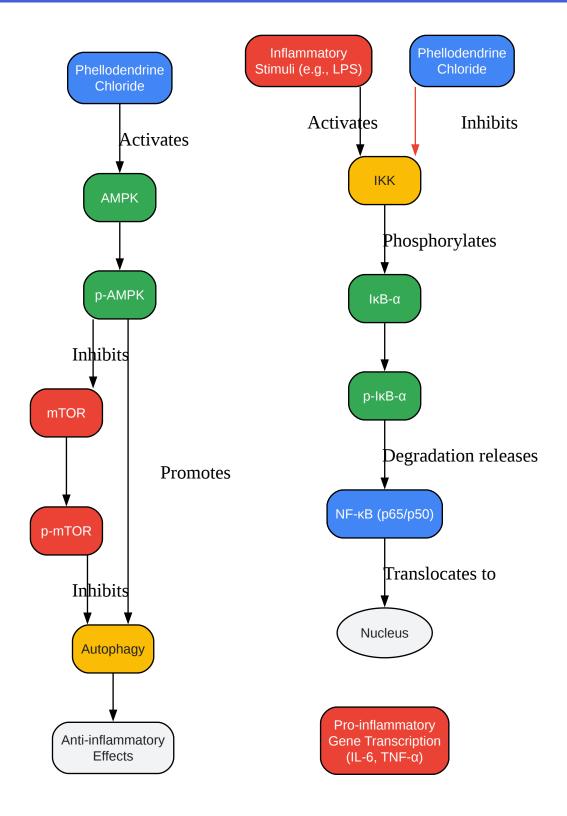


Phellodendrine chloride has been shown to activate the AMPK/mTOR signaling pathway, which plays a crucial role in cellular energy homeostasis and the regulation of autophagy.[1][2] [3] Activation of AMPK can suppress inflammatory responses.[2]

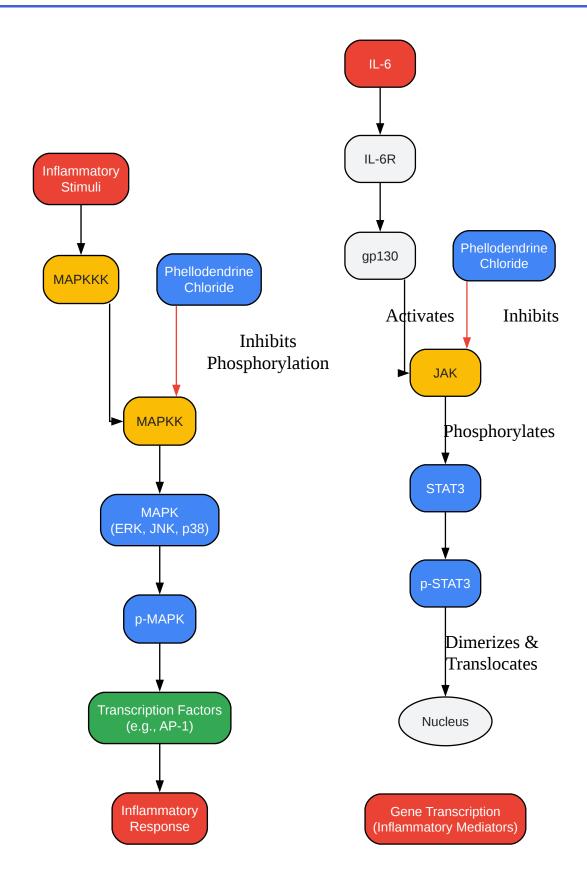
#### Key Findings:

- In H2O2-stimulated Caco-2 cells, **phellodendrine chloride** treatment led to an increased ratio of p-AMPK/AMPK and a decreased ratio of p-mTOR/mTOR, indicating activation of the AMPK/mTOR pathway.[3]
- This activation of the AMPK/mTOR pathway by phellodendrine is associated with the induction of autophagy, which can contribute to the resolution of inflammation.[2][3]

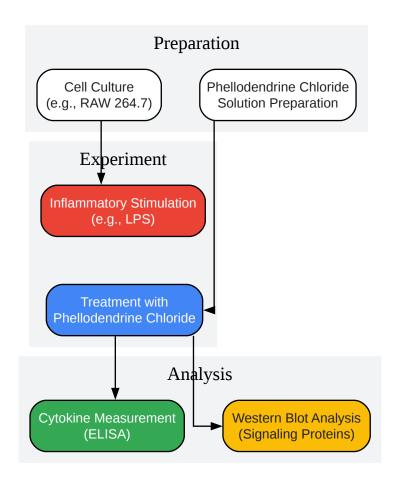




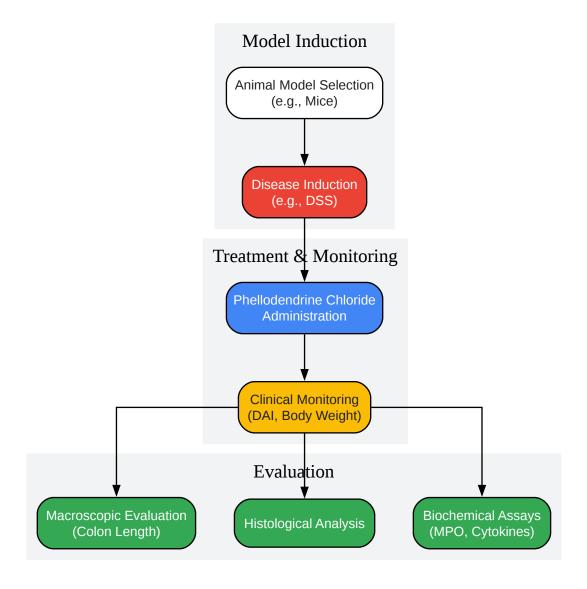












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## References

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- 2. Phellodendrine inhibits oxidative stress and promotes autophagy by regulating the AMPK/mTOR pathway in burn sepsis-induced intestinal injury PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phellodendrine promotes autophagy by regulating the AMPK/mTOR pathway and treats ulcerative colitis PMC [pmc.ncbi.nlm.nih.gov]
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